

Acetaldehyde Hydrazone: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Acetaldehyde hydrazone*

Cat. No.: *B1247221*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended for informational purposes only and does not constitute a formal Safety Data Sheet (SDS). A dedicated and comprehensive SDS for **acetaldehyde hydrazone** could not be located. The information herein is compiled from available data on acetaldehyde, hydrazine, and general principles of handling volatile hydrazones. It is imperative that all handling of this substance be conducted in a controlled laboratory setting by trained professionals, adhering to all institutional and regulatory safety protocols.

Introduction

Acetaldehyde hydrazone (C₂H₆N₂) is a reactive chemical intermediate formed from the condensation of acetaldehyde and hydrazine.[1] Due to its volatile nature and the hazardous properties of its precursors, stringent safety and handling precautions are paramount. This guide provides an in-depth overview of the known safety data, handling procedures, and experimental considerations for **acetaldehyde hydrazone**.

Hazard Identification and Classification

While a specific Globally Harmonized System (GHS) classification for **acetaldehyde hydrazone** is not readily available, a hazard assessment can be extrapolated from its parent compounds, acetaldehyde and hydrazine.

Inferred Hazards:

- **Flammability:** Acetaldehyde is an extremely flammable liquid and vapor.[2][3] Vapors may form explosive mixtures with air. It is anticipated that **acetaldehyde hydrazone** will also be highly flammable.
- **Toxicity:** Hydrazine is toxic and a suspected carcinogen.[4] Acetaldehyde is a carcinogen and may cause genetic defects.[2][3] Therefore, **acetaldehyde hydrazone** should be handled as a potentially toxic and carcinogenic substance.
- **Irritation:** Acetaldehyde is a severe eye irritant and may cause respiratory irritation.[2][3] Hydrazones can be irritating to the skin, eyes, and respiratory system.
- **Reactivity:** Hydrazones are known to be reactive compounds. Acetaldehyde can form explosive peroxides upon exposure to air.

GHS Pictograms (Inferred):

Due to the combined hazards of its precursors, the following GHS pictograms should be considered:

Pictogram	Hazard Class
Flame	Flammable
Health Hazard	Carcinogen, Mutagen, Reproductive Toxicity, Target Organ Toxicity
Exclamation Mark	Irritant (skin and eye), Skin Sensitizer, Acute Toxicity (harmful), Narcotic Effects, Respiratory Tract Irritant
Corrosion	Skin Corrosion/Burns, Eye Damage

NFPA 704 Diamond (Inferred):

A specific NFPA 704 rating for **acetaldehyde hydrazone** is not available. Based on the properties of acetaldehyde and hydrazine, a tentative rating would be:

- Health (Blue): 3 (Serious)
- Flammability (Red): 4 (Severe)
- Instability/Reactivity (Yellow): 2 (Moderate)
- Special Hazards (White): COR (Corrosive)

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₂ H ₆ N ₂	[5]
Molecular Weight	58.08 g/mol	[5]
Appearance	Not available (likely a volatile liquid or low-melting solid)	
Boiling Point	Not available	
Melting Point	Not available	
Solubility	Not available	

Safety and Handling Precautions

Engineering Controls:

- All work with **acetaldehyde hydrazone** must be conducted in a certified chemical fume hood with a face velocity of at least 100 feet per minute.
- Use explosion-proof electrical and ventilating equipment.[2]
- Ensure easy access to a safety shower and eyewash station.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles and a face shield are mandatory.
- Skin Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are required.
- Hand Protection: Use chemically resistant gloves, such as butyl rubber or Viton. A double layer of gloves (e.g., nitrile inner, neoprene outer) is recommended. Inspect gloves for any signs of degradation before and during use.
- Respiratory Protection: If there is a risk of inhalation exposure despite engineering controls, a full-face respirator with appropriate cartridges should be used.

Handling Procedures:

- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent the formation of explosive peroxides.[2]
- Avoid contact with heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools.[2]
- Take precautionary measures against static discharge.[2]
- Keep containers tightly closed when not in use.
- Avoid inhalation of vapors and direct contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the work area.

Storage:

- Store in a cool, dry, well-ventilated area in a tightly sealed container under an inert atmosphere.
- Store away from incompatible materials such as oxidizing agents, acids, and metals.

- Store in a designated flammable liquids cabinet.

Accidental Release and First Aid Measures

Accidental Release:

- Evacuate the area immediately.
- Eliminate all ignition sources.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Protocols

Synthesis of Acetaldehyde Hydrazone

Materials:

- Acetaldehyde (freshly distilled)

- Anhydrous hydrazine
- Anhydrous ethanol
- Glacial acetic acid (catalyst)
- Inert atmosphere (nitrogen or argon)
- Standard laboratory glassware (round-bottom flask, condenser, addition funnel, etc.)

Procedure:[\[6\]](#)[\[7\]](#)

- Set up a reaction apparatus under an inert atmosphere.
- In a round-bottom flask, dissolve freshly distilled acetaldehyde in anhydrous ethanol.
- Cool the solution in an ice bath.
- Slowly add a solution of anhydrous hydrazine in anhydrous ethanol to the cooled acetaldehyde solution via an addition funnel with stirring.
- Add a catalytic amount of glacial acetic acid to the reaction mixture.
- Allow the reaction to proceed at room temperature or with gentle heating, monitoring the progress by a suitable analytical method (e.g., TLC, GC-MS).
- Upon completion, the **acetaldehyde hydrazone** can be isolated. Due to its likely volatility, in situ use is often preferred.

Purification:[\[8\]](#)

- Distillation: If the product is a liquid, it may be purified by fractional distillation under reduced pressure and an inert atmosphere.
- Recrystallization: If the product is a solid, recrystallization from a suitable solvent (e.g., ethanol, hexane) can be performed.

Characterization:[\[9\]](#)

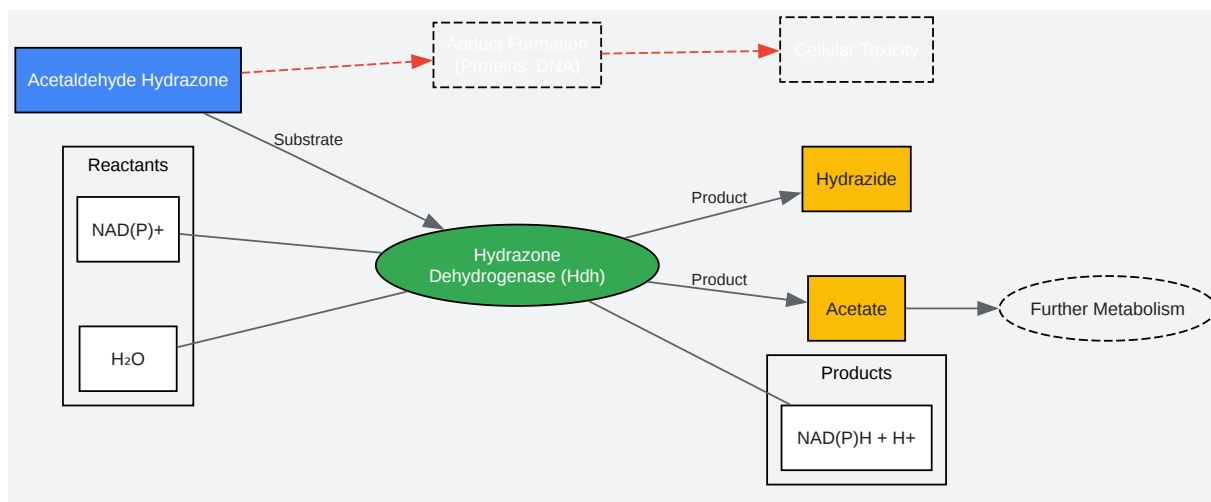
- NMR Spectroscopy: ^1H and ^{13}C NMR can be used to confirm the structure of the synthesized **acetaldehyde hydrazone**.
- Mass Spectrometry: GC-MS or LC-MS can be used to determine the molecular weight and fragmentation pattern.
- Infrared Spectroscopy: IR spectroscopy can identify the characteristic C=N stretch of the hydrazone.

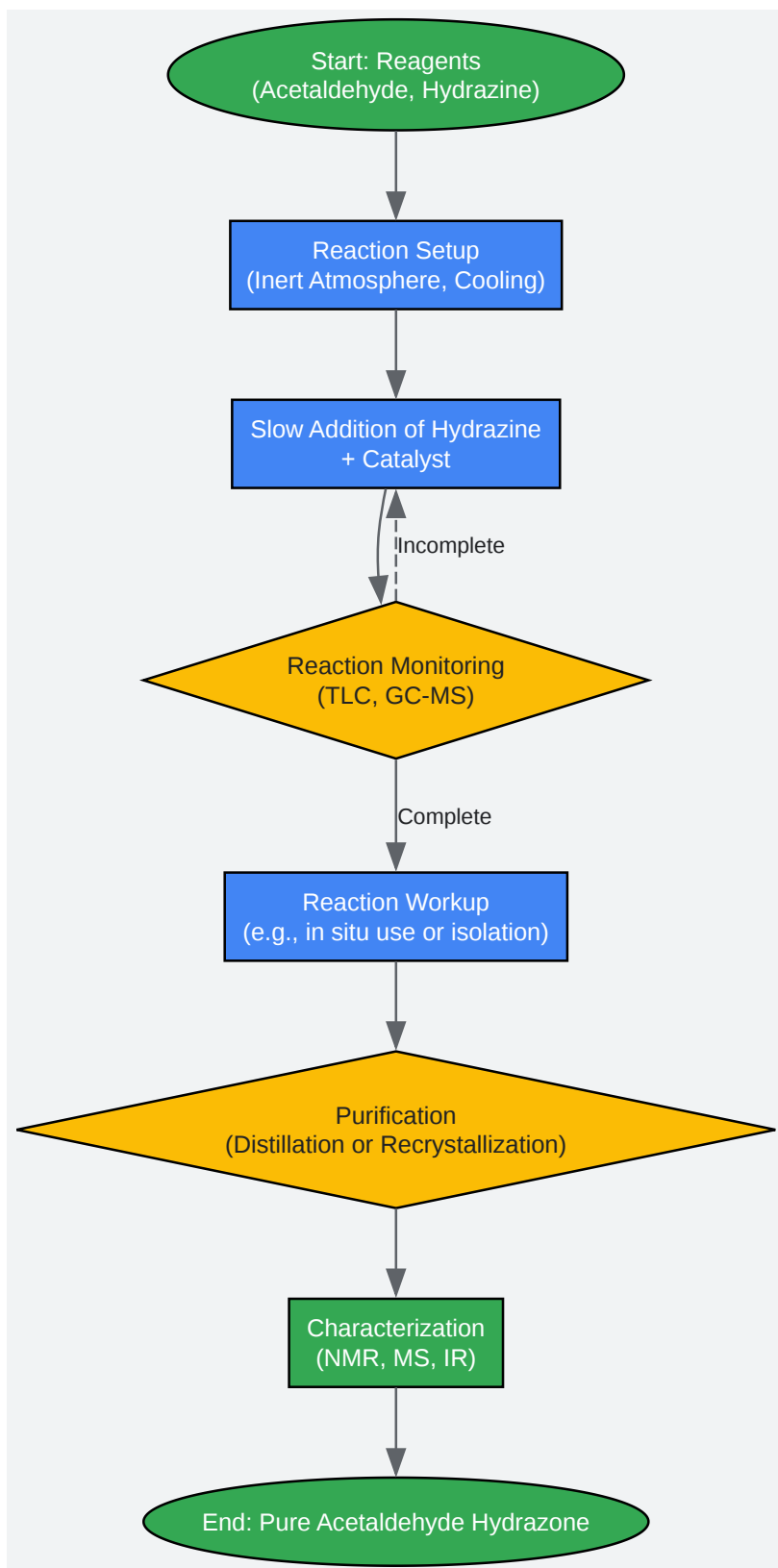
Biological Activity and Signaling Pathways

Hydrazone derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anticonvulsant, and anticancer effects.^[10] The specific biological effects of **acetaldehyde hydrazone** are not well-documented in humans. However, studies in yeast have identified a metabolic pathway for **acetaldehyde hydrazones**.

Metabolism of **Acetaldehyde Hydrazone** in Yeast:

Research has shown that in the yeast *Candida palmiophila*, **acetaldehyde hydrazones** can be metabolized by a NAD(P)⁺-dependent hydrazone dehydrogenase (Hdh). This enzyme catalyzes the oxidative hydrolysis of the C=N double bond to produce the corresponding hydrazide and acetate.^[2]





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